

Commercial Availability and Technical Guide for 2,5-Dichlorobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichlorobenzaldehyde

Cat. No.: B1346813

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key chemical properties, and important synthetic applications of **2,5-Dichlorobenzaldehyde**. The information is intended to assist researchers and professionals in sourcing this key chemical intermediate and utilizing it effectively in drug development and other advanced scientific applications.

Commercial Availability and Suppliers

2,5-Dichlorobenzaldehyde is readily available from a variety of chemical suppliers, ranging from large multinational corporations to more specialized chemical synthesis companies. The compound is typically offered in various purities and quantities, catering to both small-scale research and development needs as well as bulk manufacturing requirements. Below is a summary of offerings from prominent suppliers.

Table 1: Supplier and Pricing Overview for 2,5-Dichlorobenzaldehyde

Supplier	Product Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich (Merck)	523917	96%	5 g	\$73.10 - \$101.00[1]
Thermo Fisher Scientific (Alfa Aesar)	A13525.06	98%	5 g, 25 g	\$88.65 (5g)[2]
Chem-Impex International	0702	≥ 99% (GC)	5 g, 25 g, 100 g, 250 g, 1 kg	\$18.53 (5g), \$32.95 (25g), \$101.95 (100g), \$221.63 (250g), \$817.82 (1kg)[3]
DC Fine Chemicals	104760	Superior	Custom	Request a quote[4]
Clearsynth Labs Ltd.	CS-M-57797	N/A	Custom	Inquiry[5]
Saisri Hetero Cyclics (SSH)	N/A	N/A	Custom	Inquiry[5]

Note: Prices are subject to change and may vary based on institutional contracts and current promotions. It is advisable to consult the suppliers' websites for the most up-to-date pricing and availability.

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dichlorobenzaldehyde** is provided below.

Table 2: Physicochemical Data for 2,5-Dichlorobenzaldehyde

Property	Value	Reference
CAS Number	6361-23-5	[1][3]
Molecular Formula	C ₇ H ₄ Cl ₂ O	[3]
Molecular Weight	175.01 g/mol	[1][3]
Appearance	White to off-white or yellow crystalline powder/solid	[3]
Melting Point	54-57 °C	[1]
Flash Point	110 °C (230 °F) - closed cup	[1]
Purity	Typically available in 96%, 98%, and ≥99% grades	[1][2][3]
Solubility	Soluble in various organic solvents.	
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed. Some suppliers recommend storage at 0-8°C.[3][6]	

Key Synthetic Applications and Experimental Protocols

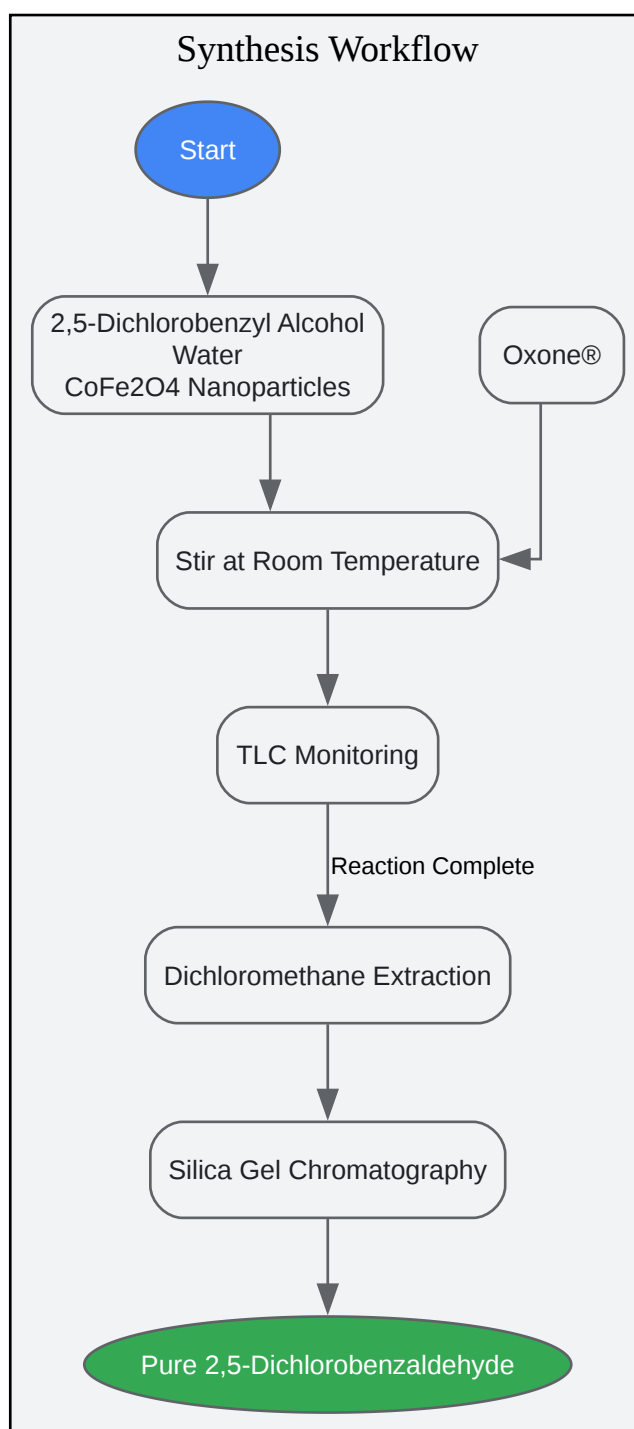
2,5-Dichlorobenzaldehyde is a versatile intermediate in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries. Its two chlorine substituents and aldehyde functional group provide multiple reaction sites for building complex molecular architectures.

Synthesis of 2,5-Dichlorobenzaldehyde

A common laboratory-scale synthesis involves the oxidation of 2,5-dichlorobenzyl alcohol.

- **Reaction Setup:** To a round-bottom flask, add 2,5-dichlorobenzyl alcohol (1 mmol), water (1 mL), and CoFe₂O₄ magnetic nanoparticles (11.8 mg, 5 mol%).

- Initiation: Stir the reaction mixture for 2 minutes.
- Oxidant Addition: Add Oxone® (0.6 mmol) in three portions.
- Reaction: Stir the mixture at room temperature. Monitor the reaction progress using thin-layer chromatography (TLC) with an ethyl acetate-cyclohexane (2:10, v/v) mobile phase.
- Workup: Upon completion, extract the product with dichloromethane.
- Purification: Remove the solvent under reduced pressure. Purify the crude product using silica gel column chromatography to obtain pure **2,5-Dichlorobenzaldehyde**.



[Click to download full resolution via product page](#)

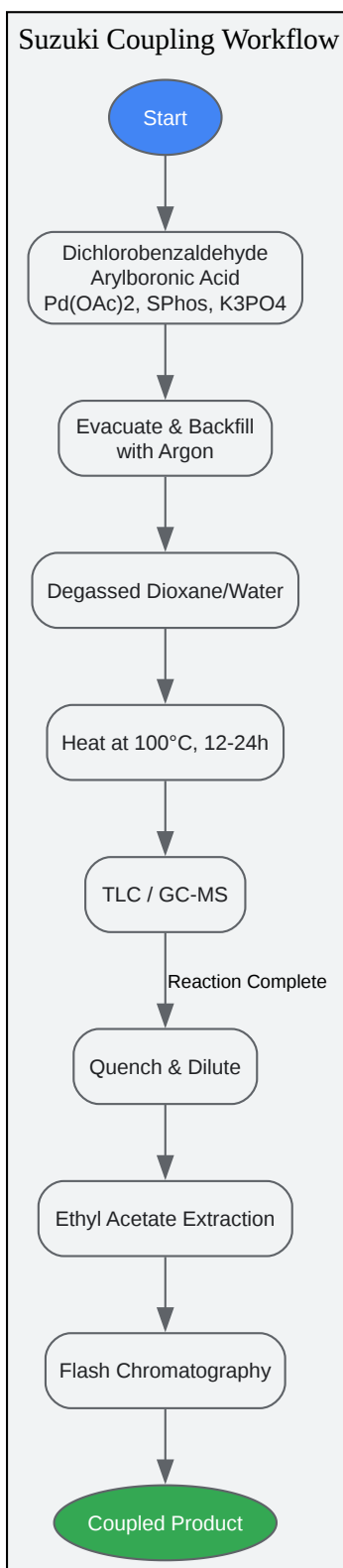
Synthesis and Purification Workflow

Suzuki-Miyaura Cross-Coupling Reactions

The chlorine atoms on the aromatic ring of **2,5-Dichlorobenzaldehyde** can participate in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form carbon-carbon bonds. This is a cornerstone reaction in modern drug discovery for constructing biaryl scaffolds.

This protocol is a robust starting point for the Suzuki coupling of a dichlorinated benzaldehyde with a generic arylboronic acid.

- **Reaction Setup:** In a flame-dried Schlenk flask, combine the dichlorobenzaldehyde (1.0 mmol, 1.0 equiv), the desired arylboronic acid (1.2 mmol, 1.2 equiv), Palladium(II) Acetate [Pd(OAc)₂] (0.02 mmol, 2 mol%), SPhos (0.04 mmol, 4 mol%), and finely powdered potassium phosphate (K₃PO₄) (2.5 mmol, 2.5 equiv).
- **Inert Atmosphere:** Seal the flask with a septum, and evacuate and backfill with argon three times.
- **Solvent Addition:** Add anhydrous 1,4-dioxane (4 mL) and deionized water (1 mL) via syringe. The solvents should be previously degassed by sparging with argon for 30 minutes.
- **Reaction:** Place the flask in a preheated oil bath at 100°C and stir vigorously for 12-24 hours.
- **Monitoring:** Monitor the reaction progress by TLC or GC-MS.
- **Workup:** After completion, cool the mixture to room temperature. Dilute with ethyl acetate (20 mL) and water (10 mL).
- **Extraction:** Separate the layers and extract the aqueous layer with ethyl acetate (2 x 15 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel.



[Click to download full resolution via product page](#)

Suzuki Coupling Experimental Workflow

Schiff Base Formation

The aldehyde group of **2,5-Dichlorobenzaldehyde** readily undergoes condensation reactions with primary amines to form Schiff bases (imines). These compounds are important ligands in coordination chemistry and have applications as intermediates in the synthesis of various pharmaceuticals.

- **Dissolution:** Dissolve **2,5-Dichlorobenzaldehyde** (2 mmol) in approximately 20 mL of absolute ethanol in a round-bottom flask equipped with a magnetic stir bar.
- **Amine Addition:** In a separate beaker, dissolve the primary amine (e.g., ethylenediamine, 1 mmol) in 15 mL of absolute ethanol.
- **Reaction Initiation:** Slowly add the amine solution to the stirred aldehyde solution. A few drops of glacial acetic acid can be added as a catalyst.
- **Reaction:** Reflux the reaction mixture for approximately 2 hours, or stir at room temperature, monitoring the reaction by TLC.
- **Isolation:** Upon completion, cool the reaction mixture to room temperature, and then further cool in an ice bath to induce crystallization.
- **Purification:** Collect the resulting crystals by vacuum filtration, wash with a small amount of cold ethanol, and air dry.

Safety and Handling

2,5-Dichlorobenzaldehyde is a hazardous chemical and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Class	Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[1]

This is not an exhaustive list of hazards. Always consult the full Safety Data Sheet (SDS) from the supplier before use.

Handling and Storage:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (safety glasses or goggles).[1][6] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust is generated and exposure limits are exceeded.[6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6] It is incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[6]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7][8]
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[6][8]

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always refer to the supplier's Safety Data Sheet (SDS) for complete and detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-二氯苯甲醛 96% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2,5-Dichlorobenzaldehyde, 98% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. chemimpex.com [chemimpex.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. 2,5-Dichlorobenzaldehyde manufacturers and suppliers in india [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. lobachemie.com [lobachemie.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 2,5-Dichlorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346813#commercial-availability-and-suppliers-of-2-5-dichlorobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com